

Technical Guide: Solubility and Stability of 4-Propoxybenzofuran-6-amine[1]

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Compound of Interest

Compound Name: 4-Propoxybenzofuran-6-amine

CAS No.: 1330752-97-0

Cat. No.: B11808303

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Executive Summary

4-Propoxybenzofuran-6-amine is a specialized heterocyclic building block characterized by an electron-rich benzofuran core substituted with a propoxy ether at position 4 and a primary aromatic amine at position 6.[1][2]

Crucial Distinction: Do not confuse this compound with 6-APB (6-(2-aminopropyl)benzofuran), which is a psychotropic alkylamine.[1] The compound discussed here is an aniline derivative (aromatic amine), possessing significantly lower basicity ($pK_a \sim 3.5-4$.[1][5]) and distinct stability challenges related to oxidative degradation.

Property	Data / Prediction
CAS Number	1330752-97-0
Molecular Formula	C ₁₁ H ₁₃ NO ₂
Molecular Weight	191.23 g/mol
Predicted LogP	2.8 – 3.2 (Lipophilic)
Predicted pKa (BH ⁺)	3.8 – 4.2 (Weak base, aniline-like)
Appearance	Off-white to beige solid (pure); darkens to brown upon oxidation. [1] [2]

Part 1: Physicochemical Profile & Solubility

Structural Determinants of Solubility

The solubility of **4-Propoxybenzofuran-6-amine** is governed by the competition between its lipophilic scaffold (benzofuran + propyl chain) and its ionizable amine group.[\[1\]](#)

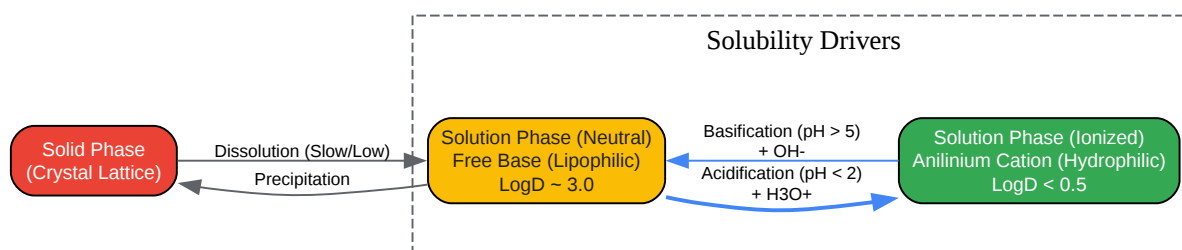
- Lipophilicity (LogP ~3.0): The propoxy group and the aromatic benzofuran core drive high lipophilicity.[\[1\]](#) The compound will be insoluble in neutral water.
- Ionization (pKa ~4.0): As an aromatic amine, the nitrogen lone pair is delocalized into the pi-system.[\[1\]](#) It requires a highly acidic environment (pH < 2.[\[1\]](#)0) to protonate fully and achieve aqueous solubility as the anilinium salt.

Solubility Profile by Solvent Class

Solvent Class	Solubility Rating	Mechanistic Insight
Water (pH 7)	Insoluble (< 0.1 mg/mL)	The neutral free base dominates; lattice energy exceeds hydration energy.[1]
Acidic Water (0.1 M HCl)	Soluble (> 10 mg/mL)	Protonation forms the cation (R-NH ₃ ⁺), disrupting the crystal lattice.[1]
Polar Aprotic (DMSO, DMF)	High (> 50 mg/mL)	Excellent dipole-dipole interactions; preferred for stock solutions.[1]
Chlorinated (DCM, Chloroform)	High (> 20 mg/mL)	Good solvation of the lipophilic core; useful for extraction.[1]
Alcohols (Methanol, Ethanol)	Moderate-High	Soluble, but protic solvents may accelerate oxidation if not degassed.[1]

Visualization: pH-Dependent Solubility Equilibrium

The following diagram illustrates the equilibrium shifts required to solubilize the compound.



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Figure 1: The solubility switch.[1] To achieve aqueous solubility, the pH must be driven below the pKa (approx 4.0) to favor the ionized species.[1]

Part 2: Stability & Degradation Mechanisms

Oxidative Instability (Critical Risk)

The primary stability risk for **4-Propoxybenzofuran-6-amine** is oxidation.^[1]

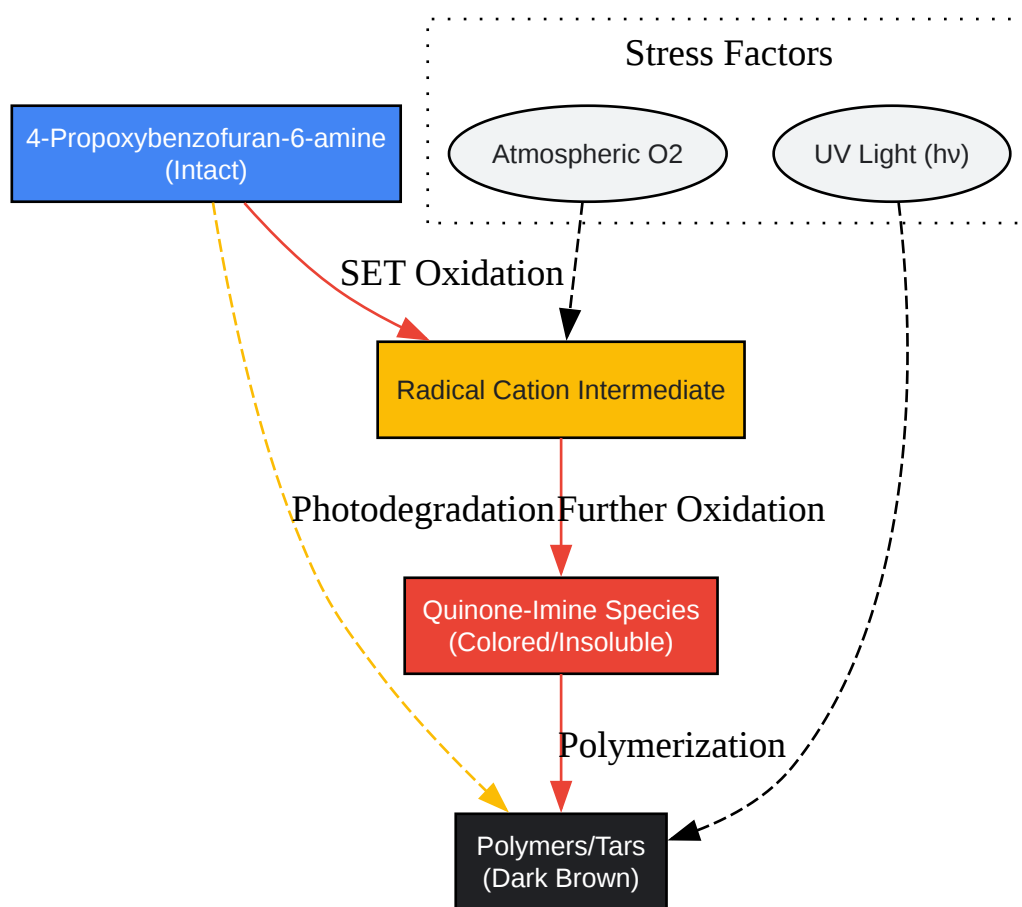
- Mechanism: The molecule contains two strong electron-donating groups (Propoxy and Amine) on the electron-rich benzofuran ring.^[1] This makes the system highly susceptible to Single Electron Transfer (SET) oxidation by atmospheric oxygen.^[1]
- Visual Indicator: Samples will degrade from off-white to pink/red and finally dark brown/black tars (quinone-imine formation).^[1]
- Prevention: Store under inert atmosphere (Argon/Nitrogen).^[1] Avoid protic solvents (MeOH) for long-term storage as they facilitate proton-coupled electron transfer (PCET).^[1]

Photostability

Benzofurans are strong UV chromophores. Exposure to UV light can induce:

- Ring Opening: Photo-oxidation of the furan ring.
- N-Oxidation: Formation of hydroxylamines or nitro-compounds.^[1]
- Protocol: Always use amber glass vials.

Visualization: Degradation Pathways



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Figure 2: The oxidative cascade.[1] The electron-rich nature of the compound leads to rapid formation of colored quinoid impurities upon air exposure.[1]

Part 3: Experimental Protocols

Protocol: Thermodynamic Solubility Determination

Do not rely on kinetic solubility (DMSO spike) for this compound due to precipitation risks.[1]

- Preparation: Weigh 5 mg of solid into a 1.5 mL microcentrifuge tube.
- Solvent Addition: Add 500 μ L of buffer (pH 1.2, 4.0, 6.8, 7.4).
- Equilibration: Shake at 25°C for 24 hours (protect from light).
- Separation: Centrifuge at 10,000 rpm for 10 minutes.

- Quantification: Analyze supernatant via HPLC-UV (254 nm).
 - Note: If pH 1.2 sample is clear, solubility > 10 mg/mL. If pH 7.4 is clear, check for degradation (unlikely to be soluble).[1]

Protocol: Forced Degradation (Stress Testing)

Validate the stability indicating method using these conditions:

Stressor	Condition	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C, 4 hrs	Stable (Anilinium salt protects against oxidation).[1]
Base Hydrolysis	0.1 N NaOH, 60°C, 4 hrs	Minor degradation; precipitation likely.
Oxidation	3% H ₂ O ₂ , RT, 1 hr	Rapid Degradation. Formation of N-oxides and quinones.[1]
Thermal	60°C, Solid State, 1 week	Stable if kept dry and under inert gas.

Part 4: Handling and Storage Recommendations

- Storage: Store at -20°C in a tightly sealed vial.
- Atmosphere: Flush headspace with Argon or Nitrogen after every use.
- Solution State:
 - Preferred: DMSO stock (stored frozen).[1]
 - Avoid: Dilute aqueous solutions at neutral pH (rapid precipitation and oxidation).[1]
- Safety: Treat as a potential sensitizer and irritant (standard for aromatic amines).

References

- PubChem.Compound Summary for CAS 1330752-97-0. National Library of Medicine.[3]
Available at: [\[Link\]](#)[1]
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Sources

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- 3. 6-Mapb | C₁₂H₁₅NO | CID 122202866 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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